

Brasilin solubility in different solvents

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Compound of Interest

Compound Name: *Brasilin*

Cat. No.: *B1667509*

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An In-depth Technical Guide to the Solubility of **Brasilin**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **brasilin**, a natural red pigment and bioactive compound, in various solvents. The document includes quantitative solubility data, detailed experimental protocols for solubility determination, and visualizations of relevant biological pathways and experimental workflows.

Quantitative Solubility of Brasilin

The solubility of **brasilin** is crucial for its extraction, purification, and application in research and drug development. The following table summarizes the available quantitative solubility data for **brasilin** in different solvents.

Solvent	Chemical Formula	Solubility (mg/mL)	Molar Solubility (mM)	Temperature (°C)	Citation(s)
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	57	199.1	25	[1]
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	≥8.6	Not Specified	Not Specified	[2]
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	2	Not Specified	Not Specified	[3]
Ethanol (EtOH)	C ₂ H ₅ OH	≥28.6	Not Specified	Not Specified	[2]
Water	H ₂ O	Insoluble	Not Specified	Not Specified	[2]
Water	H ₂ O	Soluble	Not Specified	Not Specified	[4]
Ethanol	C ₂ H ₅ OH	Soluble	Not Specified	Not Specified	[4]
Diethyl Ether	(C ₂ H ₅) ₂ O	Soluble	Not Specified	Not Specified	[4]

Note: The conflicting reports on water solubility ("Insoluble" vs. "Soluble") may be due to differences in experimental conditions, such as pH and temperature, or the use of different purity grades of **brasilin**. Further investigation into the pH-dependent aqueous solubility is recommended.

Experimental Protocol: Determination of Brasilin Solubility by the Shake-Flask Method

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) This protocol is adapted for the determination of **brasilin** solubility.

2.1. Objective

To determine the equilibrium solubility of **brasillin** in a specified solvent at a constant temperature.

2.2. Materials

- **Brasillin** (solid, high purity)
- Solvent of interest (e.g., water, phosphate buffer at various pH, ethanol)
- Glass vials with screw caps
- Orbital shaker with temperature control
- Analytical balance
- Centrifuge
- Syringe filters (e.g., 0.22 µm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

2.3. Procedure

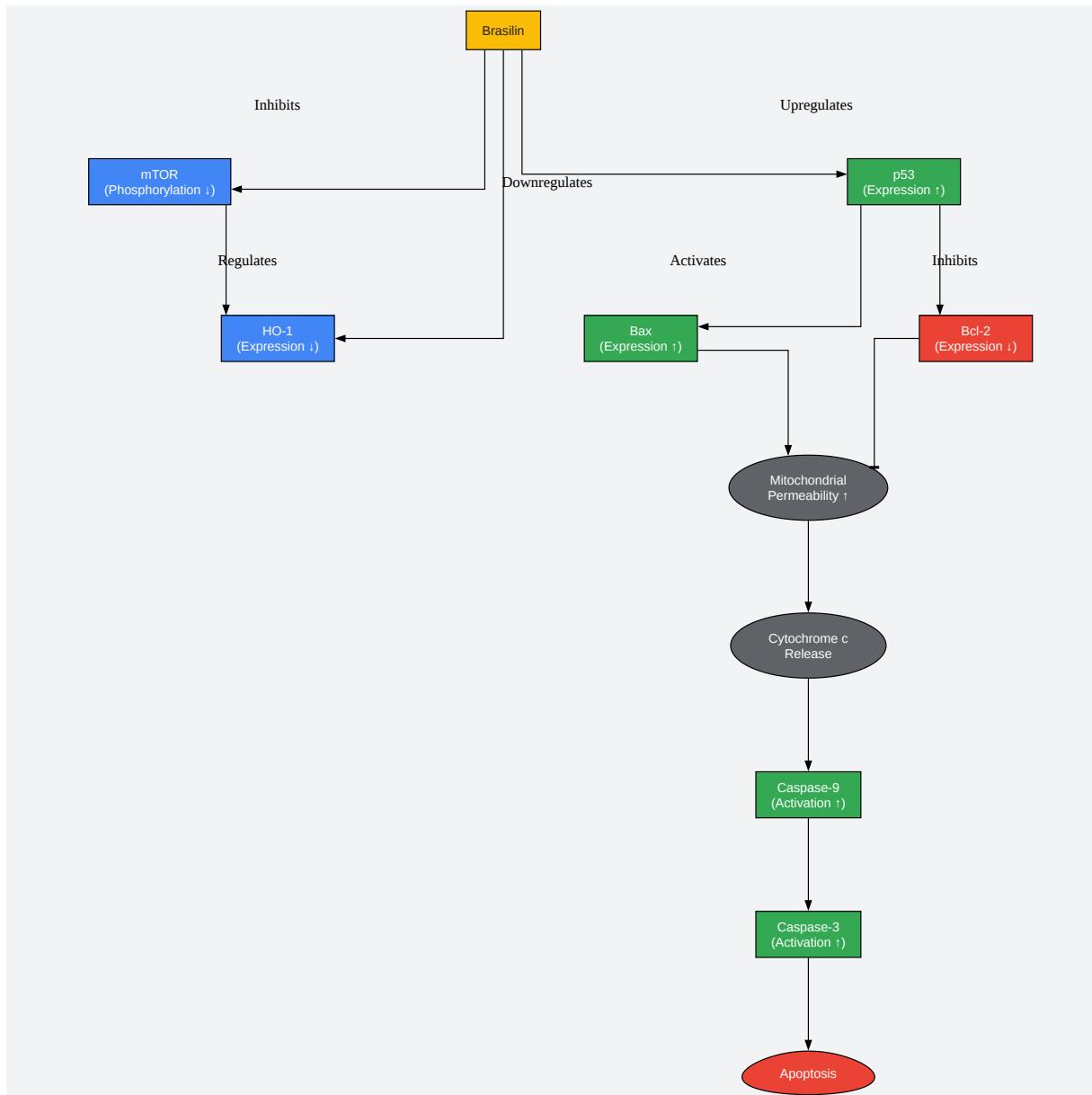
- Preparation of Solvent: Prepare the desired solvent. For aqueous solubility, use buffers of specific pH (e.g., pH 1.2, 4.5, 6.8, and 7.4) to assess pH-dependent solubility.[9][10]
- Addition of Excess Solute: Add an excess amount of solid **brasillin** to a glass vial. The amount should be sufficient to ensure that undissolved solid remains at equilibrium.
- Addition of Solvent: Add a known volume of the solvent to the vial.
- Equilibration: Tightly cap the vial and place it in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C) and agitation speed (e.g., 150 rpm).[10] Allow the mixture to equilibrate for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached. [6]

- Phase Separation: After equilibration, remove the vial from the shaker and let it stand to allow the undissolved solid to settle. To separate the saturated solution from the excess solid, either centrifuge the vial at a high speed or filter the supernatant through a syringe filter.
- Sample Preparation for Analysis: Immediately after separation, dilute a known volume of the saturated solution with the solvent to a concentration within the linear range of the analytical method to prevent precipitation.
- Quantification: Analyze the concentration of **brasilin** in the diluted solution using a validated HPLC or UV-Vis spectrophotometry method.
- Calculation of Solubility: Calculate the solubility of **brasilin** in the original saturated solution by accounting for the dilution factor. The result can be expressed in mg/mL or Molarity (M).

Visualization of Signaling Pathways and Experimental Workflows

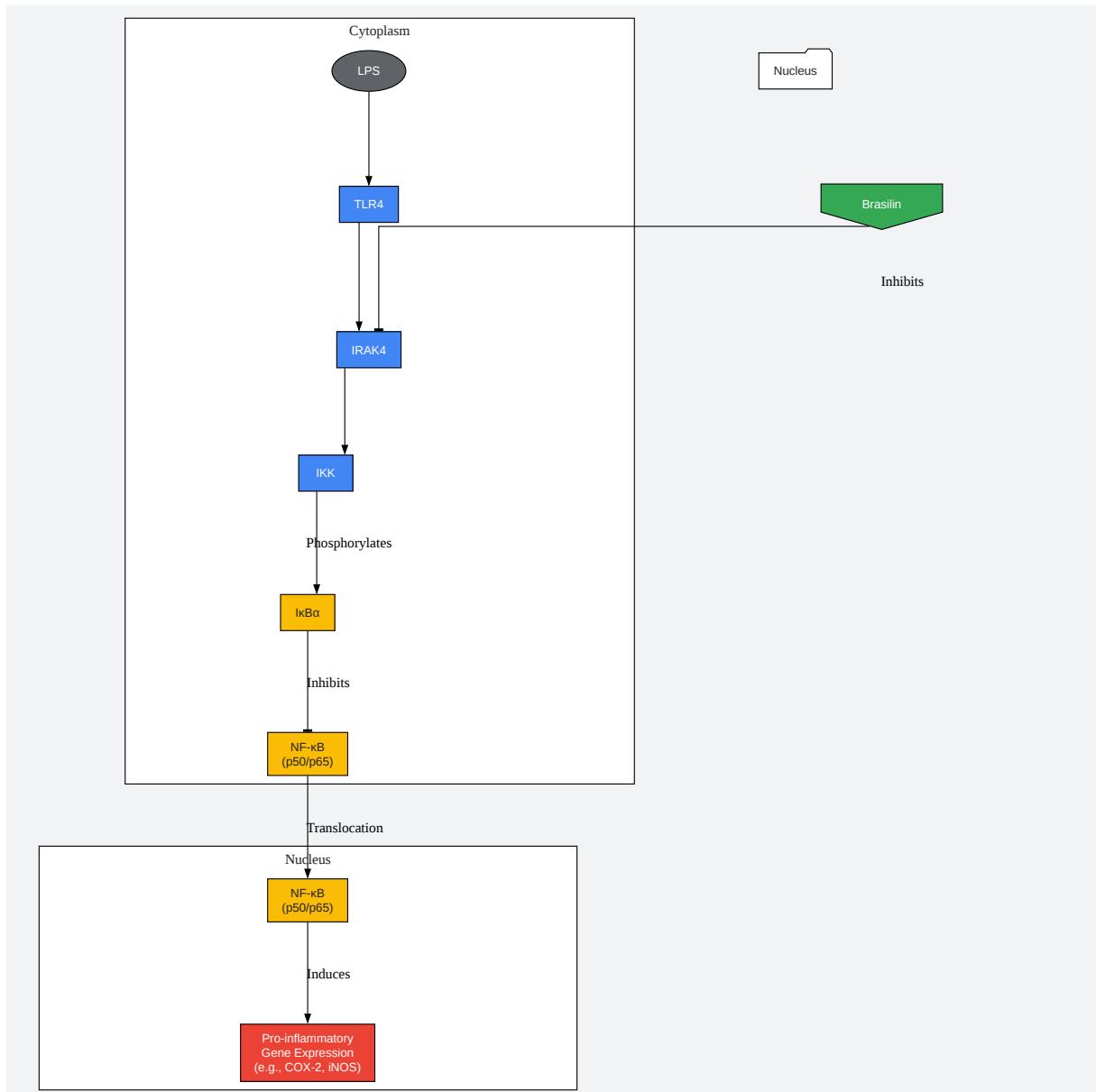
3.1. Signaling Pathways

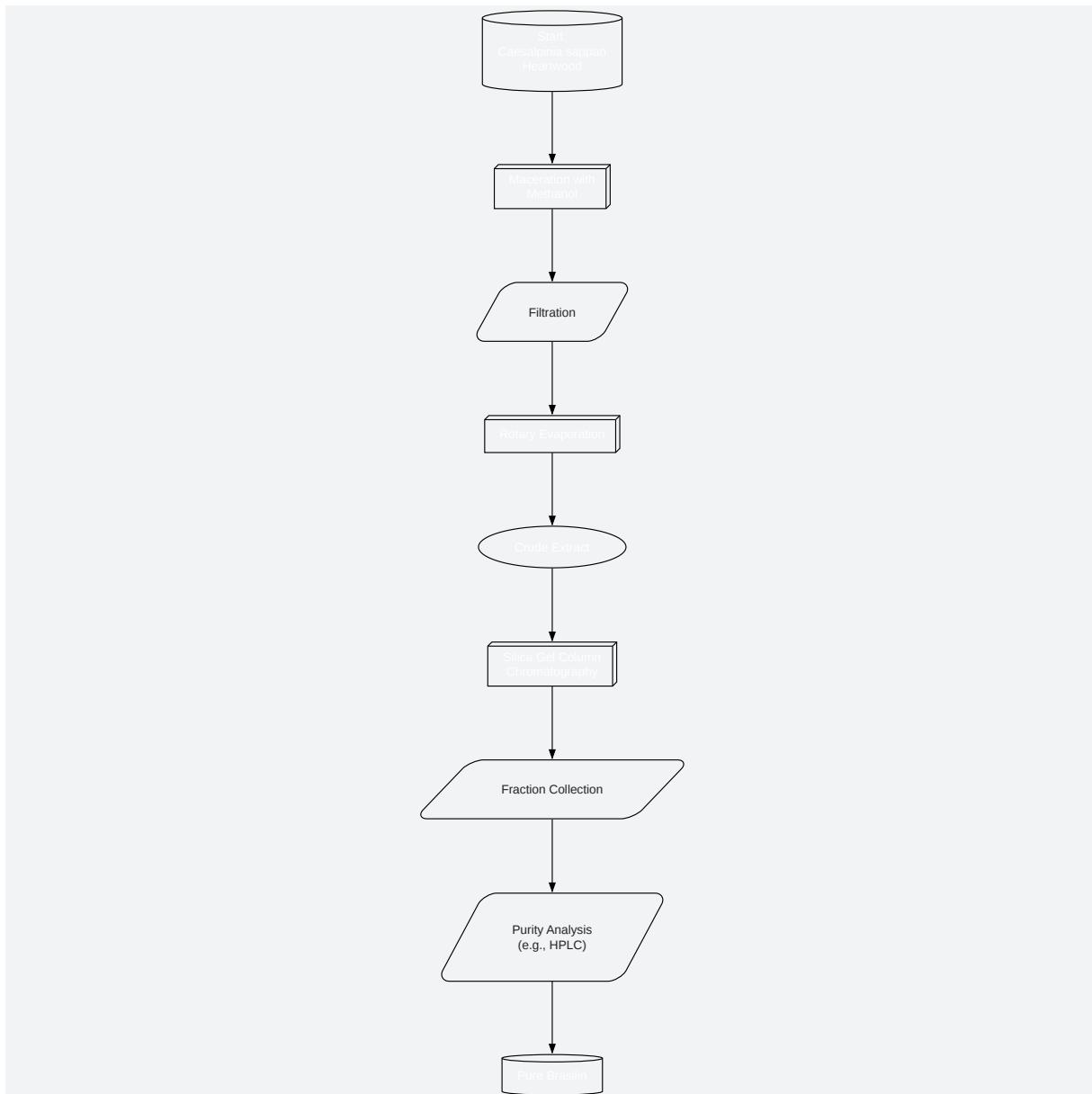
Brasilin has been shown to exert its biological effects through various signaling pathways, including the induction of apoptosis in cancer cells and the inhibition of inflammatory responses.



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Caption: **Brasillin**-induced apoptosis signaling pathway.[11][12][13][14]



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